Topic: 2-(2-Amino-6-methylphenyl)acetic Acid Structure-Activity Relationship Studies

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Compound of Interest	
Compound Name:	*2-(2-Amino-6-methylphenyl)acetic acid*
CAS No.:	*37777-66-5*
Cat. No.:	*B3263681*

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Executive Summary & Molecule Profile

2-(2-Amino-6-methylphenyl)acetic acid (CAS: 37777-66-5) represents a critical structural scaffold in medicinal chemistry, serving primarily as a synthetic intermediate for indole/oxindole derivatives and as a model compound for understanding steric constraints in phenylacetic acid-based COX inhibitors.

While not a marketed drug itself due to inherent instability (spontaneous lactamization), its structural motifs—specifically the ortho-methyl group relative to the acetic acid side chain—provide essential insights into the conformational locking required for COX-2 selectivity, mirroring the pharmacophores of Lumiracoxib and Diclofenac.

Chemical Profile

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Feature	Specification
IUPAC Name	2-(2-amino-6-methylphenyl)acetic acid
Molecular Formula	$C_9H_{11}NO_2$
Molecular Weight	165.19 g/mol
Key Functionality	Primary aniline (C2), Acetic acid (C1), Methyl group (C6)
Primary Reactivity	Intramolecular cyclization to 7-methyloxindole (Lactamization)
Drug Class Relevance	Precursor to Oxindoles; Analogue of Arylacetic Acid NSAIDs

Structure-Activity Relationship (SAR) Analysis

The SAR of **2-(2-Amino-6-methylphenyl)acetic acid** is defined by the interplay between the acidic side chain, the nucleophilic amino group, and the steric bulk of the 6-methyl substituent.

A. The "Ortho-Effect" and Conformational Locking

The 6-methyl group is positioned ortho to the acetic acid moiety. This steric bulk exerts a profound effect on the molecule's conformation and reactivity compared to the unsubstituted parent (2-aminophenylacetic acid).

- Steric Hindrance (The "Twist"): The 6-methyl group forces the acetic acid side chain out of the phenyl ring plane. In COX inhibitors like Diclofenac and Lumiracoxib, this "twist" is critical for binding to the hydrophobic channel of the Cyclooxygenase enzyme.
    - Observation: The 6-methyl analogue mimics the steric crowding found in Lumiracoxib (which has a 5-methyl and a bulky 2-chloro-6-fluorophenylamino group).
    - Biological Implication:[1][2] While the primary amine version is less potent than the secondary amine (anilinophenyl) derivatives, the 6-methyl substitution enhances COX-2 selectivity potential by restricting conformational freedom, a key requirement for fitting the smaller COX-2 active site.

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B. Instability & Lactamization (The Metabolic Liability)

A defining SAR feature of 2-aminophenylacetic acids is their tendency to cyclize into oxindoles (indolin-2-ones) via intramolecular amide bond formation.

- Mechanism: The nucleophilic nitrogen of the 2-amino group attacks the carbonyl carbon of the acetic acid side chain.
- Effect of 6-Methyl Group:
  - Acceleration: The 6-methyl group can accelerate cyclization via the Thorpe-Ingold Effect (gem-dimethyl effect analogue), compressing the bond angle and bringing the reactive groups closer together.
  - Result: **2-(2-Amino-6-methylphenyl)acetic acid** is often isolated as its stable lactam, 7-methyloxindole.
  - Drug Design Consequence: To create a stable NSAID based on this scaffold, the amino group must be derivatized (e.g., alkylated or arylated as in Diclofenac) to reduce nucleophilicity and prevent rapid inactivation in vivo.

C. Comparative Activity Table

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Compound Variant	Structural Modification	Biological Outcome (COX Inhibition)	Stability (Lactamization)
Target Molecule	2-Amino-6-methyl	Low/Moderate (Primary amine is weak pharmacophore)	Unstable (Rapid cyclization to 7-methyloxindole)
Unsubstituted	2-Amino (No methyl)	Low	Unstable (Forms Oxindole)
Diclofenac	2-(2,6-dichloroanilino)	High Potency (COX-1/COX-2)	Stable (Secondary amine + Steric shield)
Lumiracoxib	2-(2-Cl-6-F-anilino)-5-Me	High Potency (COX-2 Selective)	Stable (Secondary amine)
Bromfenac	2-Amino-3-(4-Br-benzoyl)	High Potency (Ophthalmic)	Stable (Electron-withdrawing benzoyl reduces nucleophilicity)

Synthetic Pathways & Experimental Protocols

The synthesis of **2-(2-Amino-6-methylphenyl)acetic acid** is typically an intermediate step in the production of 7-substituted indoles or oxindoles.

Protocol 1: Synthesis via Modified Willgerodt-Kindler or Hydrolysis

Context: Generating the acid from a precursor like 7-methylisatin or 2-methyl-6-nitrophenylacetic acid.

Step-by-Step Methodology:

- Starting Material: Begin with 2-methyl-6-nitrophenylacetic acid.
- Reduction: Dissolve the nitro compound in Ethanol/Water (1:1). Add Iron powder (Fe) and catalytic HCl or use Hydrogenation (H_2, Pd/C, 3 atm) to reduce the nitro group to an amino

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group.

- Critical Control: Maintain temperature < 40°C to prevent premature cyclization.

- Isolation: Filter off the catalyst. Acidify the filtrate carefully to pH 4-5 with dilute Acetic Acid.
- Purification: The product, **2-(2-amino-6-methylphenyl)acetic acid**, may precipitate. Note: If the solution is heated or left acidic, it will spontaneously convert to 7-methyloxindole.
- Validation: Confirm structure via ^{1}H-NMR (Look for singlet -CH_2- at ~3.5 ppm and broad -NH_2 signal).

Protocol 2: Cyclization Assay (Stability Testing)

Context: Measuring the rate of lactamization to 7-methyloxindole.

- Preparation: Prepare a 1 mM solution of the amino acid in Phosphate Buffer (pH 7.4).
- Incubation: Incubate at 37°C.
- Sampling: Aliquot samples at t=0, 15, 30, 60 min.
- Analysis: Analyze via HPLC (C18 column, Acetonitrile/Water gradient).
  - Detection: Monitor the disappearance of the acid peak (RT ~ 4 min) and appearance of the oxindole peak (RT ~ 6 min, more hydrophobic).
  - Calculation: Plot ln[Concentration] vs. time to determine the first-order rate constant (

).

Visualizations (Graphviz)

Figure 1: Structural Relationship & Cyclization Pathway

This diagram illustrates the relationship between the target molecule, its cyclized product (7-methyloxindole), and the related drug Lumiracoxib.

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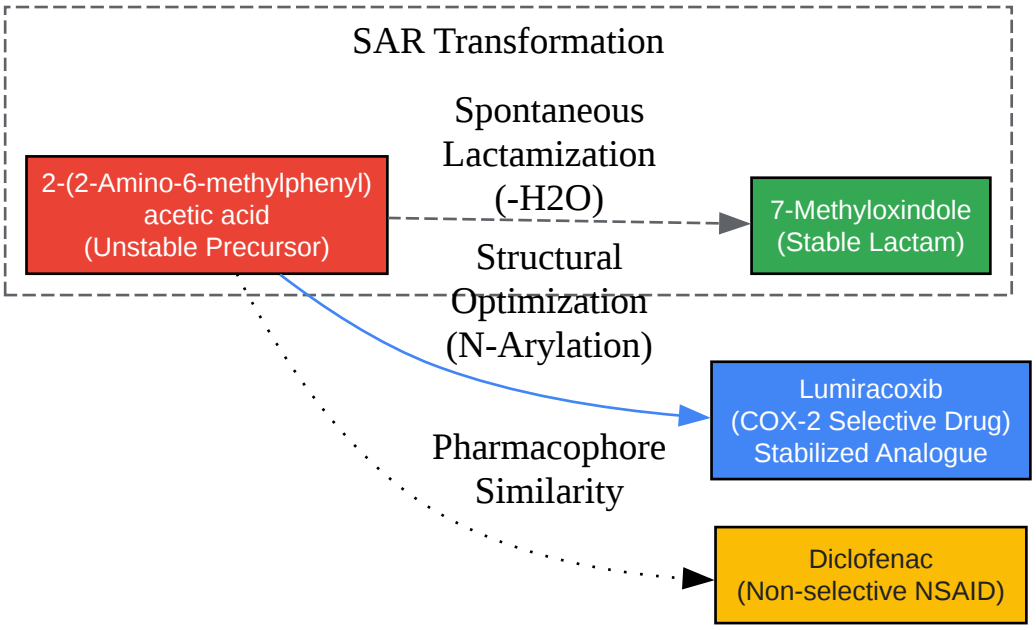

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Caption: Figure 1. The spontaneous cyclization of the target molecule to 7-methyloxindole and its structural evolution into stable COX inhibitors like Lumiracoxib.

Figure 2: SAR Logic Flow

Decision tree for optimizing the 2-aminophenylacetic acid scaffold.

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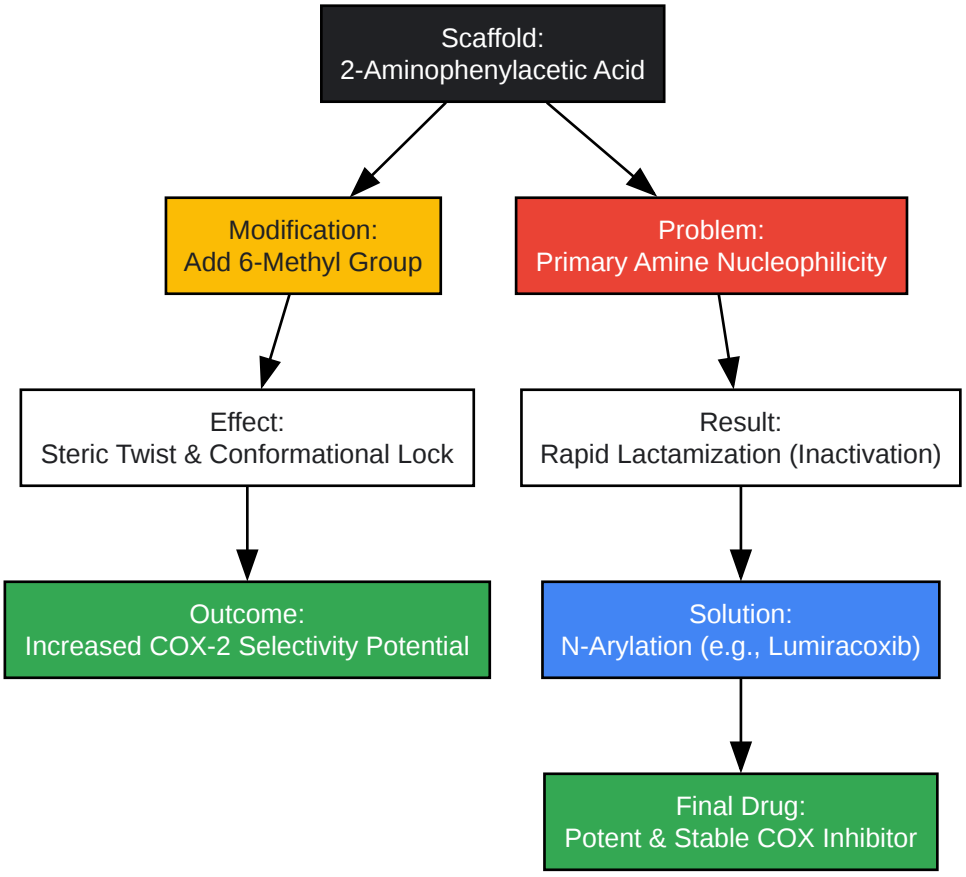

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Caption: Figure 2. SAR decision logic showing how the 6-methyl modification interacts with stability challenges to guide drug design.

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